

Application Note: Preparation of a Stock Solution of Reactive Black 1

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Compound of Interest

Compound Name: **Reactive Black 1**

Cat. No.: **B1172099**

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation of a stock solution of **Reactive Black 1** (C.I. 17916). **Reactive Black 1** is a diazo dye containing metal complexes, commonly used in the textile industry for dyeing cellulosic fibers.^{[1][2]} In a research setting, it can be utilized for various applications, including staining and as a component in diagnostic assays. Adherence to a standardized preparation protocol is crucial for ensuring the concentration accuracy, stability, and purity of the stock solution, which are fundamental for experimental reproducibility. This note includes the physicochemical properties of **Reactive Black 1**, a step-by-step preparation protocol, safety precautions, and a troubleshooting guide.

Physicochemical Properties of Reactive Black 1

Reactive Black 1 is a dark brown to black powder.^[1] Its chemical structure is characterized by a single azo group (-N=N-) and metal complexes, typically of cobalt and chromium, which enhance its stability.^{[1][3]} Key quantitative data are summarized below.

Property	Value	Reference
C.I. Number	17916	[1] [3]
CAS Number	12236-77-0	[1] [3]
Molecular Formula	C ₂₃ H ₁₃ ClN ₈ Na ₂ O ₁₀ S ₂	[1] [3]
Molecular Weight	706.96 g/mol	[1] [3]
Appearance	Dark brown to black powder	[1] [3]
Solubility in Water	70 g/L (at 50°C)	[1] [3]

Safety Precautions

Handle **Reactive Black 1** with appropriate safety measures in a well-ventilated area or chemical fume hood.[\[4\]](#) As with most powdered dyes, it may form dust clouds in the air.[\[5\]](#)

- Personal Protective Equipment (PPE): Wear safety goggles, a lab coat, and nitrile gloves.[\[6\]](#)
- Inhalation: Avoid breathing dust.[\[4\]](#) If dust is generated, use a suitable respirator.[\[7\]](#)
- Eye Contact: The dye is irritating to the eyes.[\[5\]](#) In case of contact, rinse cautiously with water for several minutes.[\[4\]](#)
- Handling: Observe good laboratory hygiene. Avoid swallowing, inhaling dust, and direct skin contact.[\[5\]](#) Wash hands thoroughly after handling.[\[4\]](#)
- Storage: Store in a cool, ventilated area in a tightly closed container.[\[4\]](#)[\[5\]](#)

Experimental Protocol: Preparation of a 10 mM Aqueous Stock Solution

This protocol details the preparation of 100 mL of a 10 mM stock solution of **Reactive Black 1**. The procedure can be scaled as needed.

Materials and Equipment:

- **Reactive Black 1** powder (MW: 706.96 g/mol)
- High-purity deionized or distilled water (neutral pH, 6.5-7.5)[8]
- 100 mL volumetric flask
- 150 mL beaker
- Magnetic stirrer and stir bar
- Spatula and weighing paper/boat
- Analytical balance
- Hot plate with temperature control (optional)
- 0.22 μ m or 0.45 μ m syringe filter (optional)
- Storage bottles (amber glass recommended)

Procedure:

- Calculation:
 - Calculate the mass of **Reactive Black 1** powder required.
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.100 \text{ L} \times 706.96 \text{ g/mol} = 0.707 \text{ g}$
- Weighing:
 - Accurately weigh out approximately 0.707 g of **Reactive Black 1** powder using an analytical balance.
- Dissolution:
 - Add approximately 70-80 mL of high-purity water to a 150 mL beaker with a magnetic stir bar.

- Place the beaker on a magnetic stirrer.
- Pasting the Dye: Create a slurry by gradually adding a small amount of the prepared water to the weighed powder and mixing with a spatula until a smooth paste is formed.[9] This prevents clumping.
- Transfer the paste into the beaker with the bulk of the water.
- Slowly add the remaining weighed powder to the vortex of the stirring water to facilitate dissolution.
- Heating (Optional):
 - The solubility of **Reactive Black 1** increases with temperature.[1][3] If the dye does not dissolve readily at room temperature, gently warm the solution to 40-50°C while stirring.[3] Do not boil, as high temperatures can degrade the dye.[8]
- Final Volume Adjustment:
 - Once the dye is fully dissolved, carefully transfer the solution to a 100 mL volumetric flask.
 - Rinse the beaker with a small amount of high-purity water and add the rinsing to the volumetric flask to ensure a complete transfer.
 - Allow the solution to cool to room temperature if it was heated.
 - Add high-purity water to the flask until the bottom of the meniscus reaches the 100 mL calibration mark.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Filtration (Recommended):
 - For applications requiring high purity, filter the stock solution through a 0.22 µm or 0.45 µm syringe filter to remove any micro-particulates or undissolved dye.
- Storage:

- Transfer the final solution to a clearly labeled amber glass bottle to protect it from light.
- Store at room temperature. If stored properly, the shelf life is indefinite.[\[4\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **Reactive Black 1** stock solution.

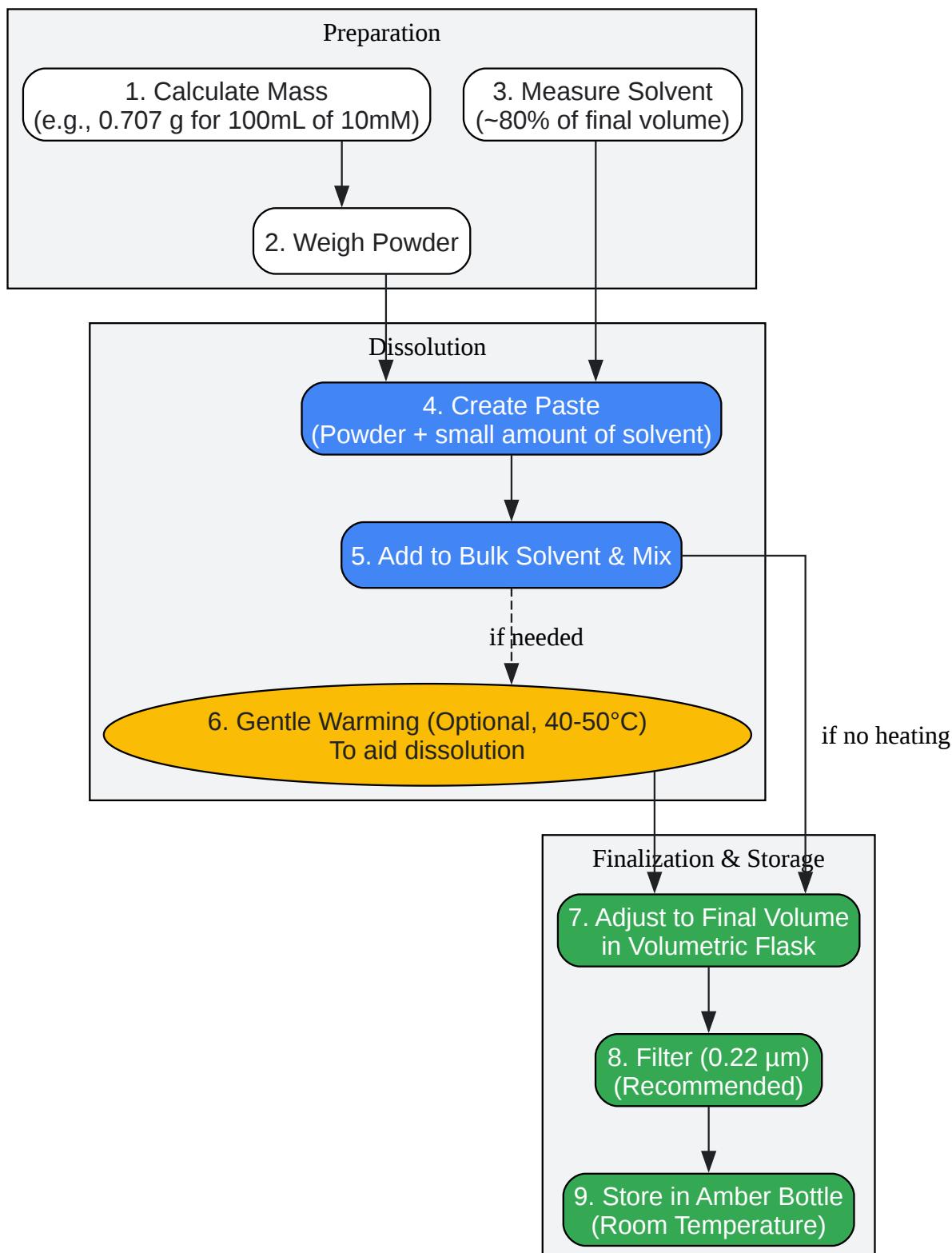
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Figure 1. Workflow for preparing **Reactive Black 1** stock solution.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Powder forms clumps and does not dissolve	Powder was added to the solvent too quickly or without creating a paste.	Prepare the solution again, ensuring the powder is first made into a smooth paste with a small amount of solvent before adding it to the bulk liquid. ^[9]
Solution remains cloudy or has particulates	Incomplete dissolution or impurities in the dye powder.	Gently warm the solution to 50°C while stirring. ^[3] If cloudiness persists, filter the solution through a 0.22 µm filter.
Color of the solution appears different than expected	Incorrect pH of the solvent; dye degradation.	Ensure the water used is neutral (pH 6.5-7.5) as acidic or alkaline conditions can alter the color and hydrolyze the dye. ^{[3][8]} Avoid overheating or boiling.

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